An In-depth Technical Guide to the Physical Properties of 2-Bromododecane

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Compound of Interest

Compound Name:	*2-Bromododecane*
CAS No.:	*13187-99-0*
Cat. No.:	*B081265*

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Introduction to 2-Bromododecane

2-Bromododecane is a halogenated alkane with the chemical formula C12H25Br.[1] It is a valuable intermediate in organic synthesis and has been utilized in studies investigating the fatty acid composition of cellular lipids and in comparing in vitro methods for determining the acute toxicity of halogenated alkanes.[2][3][4] A thorough understanding of its physical properties, namely its melting and boiling points, is paramount for its effective use in research and development, particularly in ensuring proper handling, reaction setup, and purification. This guide provides a comprehensive overview of these critical physical constants and the methodologies for their experimental determination.

Core Physical Properties of 2-Bromododecane

The physical state and thermal behavior of a compound are dictated by its melting and boiling points. For **2-Bromododecane**, these properties are well-documented and are summarized below.

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Physical Property	Value	Conditions
Melting Point	-96 °C	Standard Pressure
Boiling Point	130 °C	6 mmHg (8 hPa)

Data sourced from multiple chemical databases and suppliers.[2][3][4][5][6]

In-Depth Analysis of Physical Properties

Melting Point: A Criterion for Purity

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range. The reported melting point of **2-Bromododecane** is -96 °C.[4][5][6][7] The sharpness of the melting point range is a reliable indicator of purity; impurities tend to depress the melting point and broaden the range over which the substance melts.[8][9] Therefore, an experimentally determined melting point that is significantly lower or has a broader range than the literature value may suggest the presence of contaminants.

Boiling Point: Understanding Volatility and Distillation

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. The boiling point of **2-Bromododecane** is reported as 130 °C at a reduced pressure of 6 mmHg.[2][3][4][5] It is crucial to note the pressure at which the boiling point is measured, as boiling point is highly dependent on the external pressure. For compounds with high boiling points at atmospheric pressure, determination under reduced pressure (vacuum distillation) is a common practice to prevent decomposition at elevated temperatures.

Experimental Determination of Physical Properties

Accurate experimental determination of melting and boiling points is a fundamental skill in a chemistry laboratory. The following sections detail the standard protocols for these measurements.

Melting Point Determination: The Capillary Method

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The capillary method is a straightforward and widely used technique for determining the melting point of a solid.[10]

Principle: A small, powdered sample is heated in a sealed capillary tube, and the temperature range over which the sample melts is observed.[10]

Experimental Workflow:



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Caption: Workflow for Melting Point Determination.

Detailed Protocol:

- Sample Preparation: Ensure the **2-Bromododecane** sample is solidified (if necessary, by cooling) and then crushed into a fine powder.
- Capillary Tube Packing: A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end. The tube is then tapped gently to compact the sample to a height of about 1-2 mm.[9]
- Apparatus Setup: The packed capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer or a digital temperature sensor.
- Heating and Observation: The sample is heated, initially at a faster rate to approach the expected melting point, and then the heating rate is reduced to about 1-2°C per minute.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

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Causality in Experimental Choices: A slow heating rate near the melting point is crucial for allowing the temperature of the heating block and the sample to equilibrate, ensuring an accurate measurement. A rapid heating rate can lead to a reading that is higher than the actual melting point.

Boiling Point Determination: Micro-Boiling Point Method

For determining the boiling point of small quantities of liquid, the micro-boiling point method is highly effective.[11]

Principle: A small amount of the liquid is heated in a test tube along with an inverted capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary, and the temperature at which the liquid is drawn back into the capillary upon cooling, are indicative of the boiling point.[12]

Experimental Workflow:



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Caption: Workflow for Micro-Boiling Point Determination.

Detailed Protocol:

- Apparatus Setup: A few drops of **2-Bromododecane** are placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end down.
- Heating: The test tube assembly is attached to a thermometer and heated in a liquid bath (such as paraffin oil in a Thiele tube) for even heat distribution.[12][13]
- Observation during Heating: As the liquid is heated, the air trapped in the capillary tube will expand and exit as bubbles. As the boiling point is reached, the vapor pressure of the liquid

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will cause a rapid and continuous stream of bubbles to emerge from the capillary tube.[12]

- Observation during Cooling: The heat source is then removed. As the apparatus cools, the vapor pressure inside the capillary decreases. The boiling point is the temperature at which the external pressure becomes greater than the vapor pressure inside the capillary, causing the liquid to be drawn up into the capillary tube.[12]

Causality in Experimental Choices: The use of a Thiele tube or a stirred heating bath ensures uniform heating of the sample.[12][13] The inverted capillary tube serves as a small, self-contained environment to observe the equilibrium between the liquid and vapor phases.

Conclusion

The melting point of -96 °C and the boiling point of 130 °C at 6 mmHg are fundamental physical properties of **2-Bromododecane** that are critical for its handling, purification, and use in chemical synthesis. The experimental protocols outlined in this guide provide a framework for the verification of these properties and the assessment of sample purity. A solid understanding of these principles and techniques is essential for any researcher or scientist working with this compound.

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